

Basic characteristics of 3-Hydroxy-4-nitroanisole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methoxy-2-nitrophenol

Cat. No.: B105146

[Get Quote](#)

Technical Guide: 3-Hydroxy-4-nitroanisole

For: Researchers, Scientists, and Drug Development Professionals

Subject: Core Characteristics of 3-Hydroxy-4-nitroanisole (3-Methoxy-4-nitrophenol)

Introduction

3-Hydroxy-4-nitroanisole, systematically known as 3-Methoxy-4-nitrophenol, is an organic compound with the chemical formula $C_7H_7NO_4$. It belongs to the class of nitrophenols and is characterized by a benzene ring substituted with a hydroxyl group, a methoxy group, and a nitro group. This guide provides a summary of its fundamental chemical and physical properties, a detailed experimental protocol for its synthesis, and relevant safety information. The compound is primarily used as a synthetic intermediate in the production of various organic compounds, including pharmaceuticals and dyes.^{[1][2]}

Chemical and Physical Properties

The core physico-chemical properties of 3-Hydroxy-4-nitroanisole are summarized in the table below. It is a yellow solid with low solubility in water but is soluble in many organic solvents.^[3]

Property	Value	Source
Systematic Name	3-Methoxy-4-nitrophenol	[1]
Synonyms	3-Hydroxy-4-nitroanisole, 4-Nitro-3-methoxyphenol	[1]
CAS Number	16292-95-8	[1]
Molecular Formula	C ₇ H ₇ NO ₄	[1]
Molecular Weight	169.13 g/mol	[1]
Melting Point	144 °C	[3]
Boiling Point	356.2 °C (Predicted)	[3]
pKa	7.13 (Predicted)	[3]
Appearance	Yellow solid	[3]
Solubility	Low in water; Soluble in many organic solvents	[3]

Synthesis of 3-Hydroxy-4-nitroanisole

A common method for the synthesis of 3-Hydroxy-4-nitroanisole involves the nucleophilic aromatic substitution of a fluorinated precursor.

Experimental Protocol: Synthesis from 4-Fluoro-2-methoxy-1-nitrobenzene

This protocol is adapted from a known synthetic route.

Materials:

- 4-Fluoro-2-methoxy-1-nitrobenzene
- Dimethyl sulfoxide (DMSO)
- 1N Sodium hydroxide (NaOH) solution

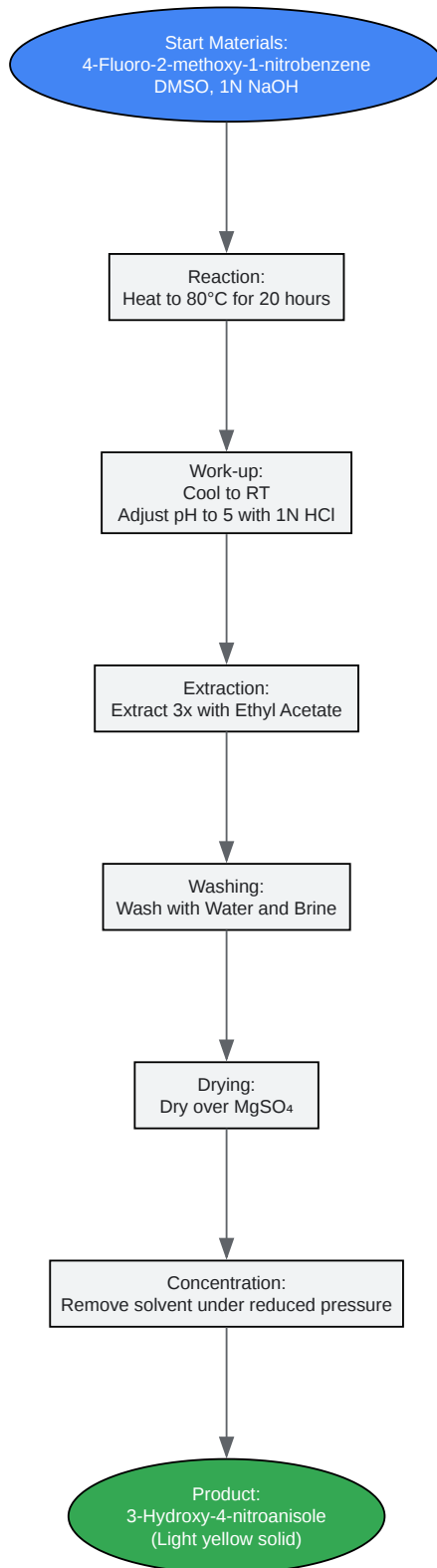
- 1N Hydrochloric acid (HCl) solution
- Ethyl acetate
- Water
- Brine
- Magnesium sulfate (MgSO_4)

Procedure:

- A solution of 4-fluoro-2-methoxy-1-nitrobenzene (1 equivalent) in DMSO is prepared.
- An aqueous solution of 1N NaOH (2 equivalents) is added to the reaction mixture.
- The mixture is heated to 80°C and stirred for 20 hours.
- After cooling to room temperature, the pH of the solution is adjusted to 5 with a 1N HCl solution.
- The mixture is extracted three times with ethyl acetate.
- The combined organic extracts are washed sequentially with water and brine.
- The organic layer is dried over anhydrous MgSO_4 .
- The solvent is removed under reduced pressure to yield 3-methoxy-4-nitrophenol as a light yellow solid.

Synthesis Workflow

Synthesis of 3-Hydroxy-4-nitroanisole

[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of 3-Hydroxy-4-nitroanisole.

Spectral Data

Experimental spectral data for 3-Hydroxy-4-nitroanisole is not readily available in public databases. Researchers should perform their own spectral analysis (NMR, IR, MS) for structural confirmation and characterization.

Safety and Handling

3-Hydroxy-4-nitroanisole is a chemical that should be handled with care in a laboratory setting. It is combustible, and its dust and vapor may form explosive mixtures.[3] Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn.[3] The compound should be stored in a closed container in a cool, dry place, away from ignition sources.[3]

Hazard Statements:

- Harmful if swallowed
- Causes skin irritation
- Causes serious eye irritation
- May cause respiratory irritation

Applications

3-Hydroxy-4-nitroanisole serves as a valuable intermediate in organic synthesis.[2] Its functional groups—hydroxyl, methoxy, and nitro—allow for a variety of chemical transformations, making it a precursor for the synthesis of more complex molecules, including dyes and pharmaceutical compounds.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Methoxy-4-nitrophenol | C7H7NO4 | CID 12900532 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-methoxy-4-nitrophenol | 16292-95-8 [chemicalbook.com]
- 3. chembk.com [chembk.com]
- To cite this document: BenchChem. [Basic characteristics of 3-Hydroxy-4-nitroanisole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105146#basic-characteristics-of-3-hydroxy-4-nitroanisole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com